

Xanthiazone: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: Xanthiazone

Cat. No.: B150639

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of the currently available safety and handling information for **Xanthiazone**. It is intended for use by trained professionals in a laboratory setting. A significant lack of comprehensive toxicological data for **Xanthiazone** necessitates a cautious approach to its handling. This guide should be used in conjunction with a thorough risk assessment and adherence to all institutional and regulatory safety protocols.

Introduction

Xanthiazone is a thiazinedione compound identified by the CAS Number 212701-97-8.^[1] While its specific biological activities and mechanisms of action are not extensively documented in publicly available literature, its structural class, thiazolidinediones, is known to interact with various cellular signaling pathways. This guide consolidates the available safety data and provides recommendations for safe handling in a research and development context.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Xanthiazone** is presented below.

Property	Value	Reference
Molecular Formula	C11H13NO3S	[1]
Molecular Weight	239.29 g/mol	[1]
CAS Number	212701-97-8	[1]



Hazard Identification and Classification

According to the available Safety Data Sheet (SDS), **Xanthiazone** is classified as follows under the Globally Harmonized System (GHS):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects.

Signal Word: Warning[1]

Hazard Pictograms:

-  alt text
-  alt text

Quantitative Safety Data

A thorough search of available literature and safety documentation reveals a significant lack of quantitative toxicological data for **Xanthiazone**.

Parameter	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	No data available	Not applicable	Not applicable	
Permissible Exposure Limit (PEL)	No data available	Not applicable	Not applicable	
Threshold Limit Value (TLV)	No data available	Not applicable	Not applicable	

The absence of this data underscores the need for stringent adherence to the handling precautions outlined in this guide.

Handling Precautions and Personal Protective Equipment (PPE)

Based on the available SDS, the following handling precautions and PPE are mandatory when working with **Xanthiazone**.[\[1\]](#)

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure easy access to an eyewash station and safety shower.

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear impervious gloves (e.g., nitrile).
 - Wear a lab coat or other protective clothing.

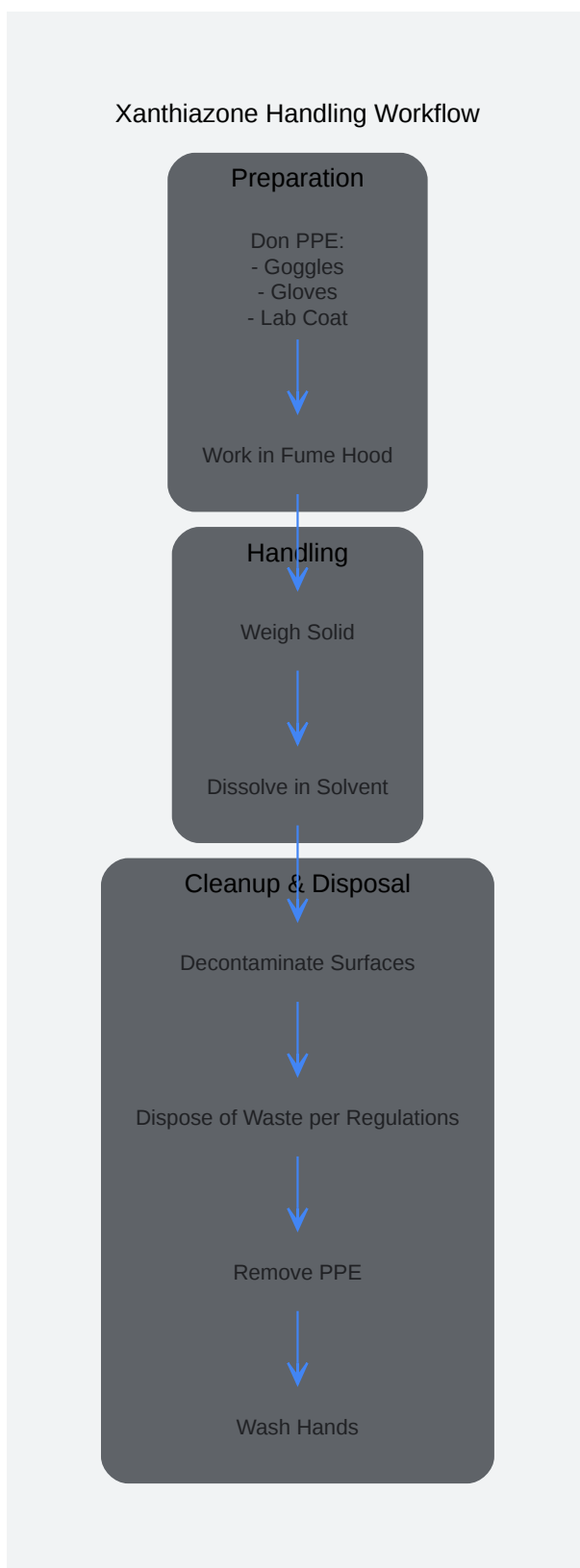
- Respiratory Protection: If working with the solid form where dust may be generated, use a NIOSH-approved respirator with a particulate filter.

General Hygiene

- Avoid inhalation of dust or aerosols.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

The following diagram illustrates the recommended workflow for handling **Xanthiazone**.

Xanthiazone Handling Workflow



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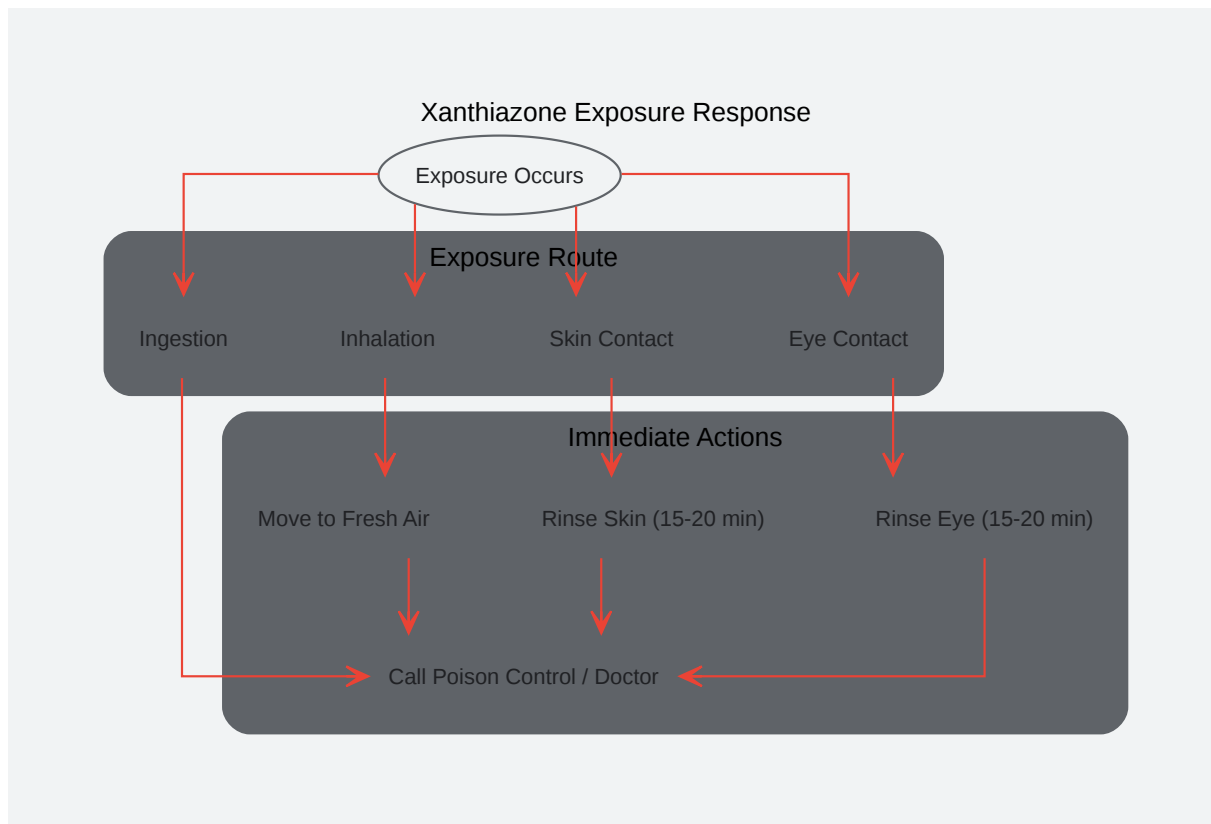
Caption: Recommended workflow for handling **Xanthiazone**.

First Aid Measures

In case of exposure, follow these first aid procedures:[1]

Exposure Route	First Aid Measures
Ingestion	If swallowed, call a poison control center or doctor immediately for treatment advice. Have person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by the poison control center or doctor. Do not give anything by mouth to an unconscious person.
Inhalation	Move person to fresh air. If person is not breathing, call 911 or an ambulance, then give artificial respiration, preferably by mouth-to-mouth, if possible. Call a poison control center or doctor for further treatment advice.
Skin Contact	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.
Eye Contact	Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing eye. Call a poison control center or doctor for treatment advice.

The following diagram illustrates the emergency response logic for **Xanthiazone** exposure.



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Caption: Emergency response logic for **Xanthiazone** exposure.

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area. [\[1\]](#)
- Incompatible Materials: Strong oxidizing agents. [\[1\]](#)
- Stability: Stable under recommended storage conditions. [\[1\]](#)

Experimental Protocols

A comprehensive search of scientific literature did not yield specific, detailed experimental protocols for the use of **Xanthiazone**. Researchers should develop their own protocols based on the intended application, incorporating the handling and safety precautions outlined in this document. Standard laboratory procedures for handling solid compounds and preparing solutions should be followed.

Signaling Pathways

There is currently no specific information available in the public domain detailing the signaling pathways modulated by **Xanthiazone**. However, as a member of the thiazolidinedione class of compounds, it may potentially interact with pathways known to be affected by other molecules in this class. It is crucial to note that this is a general statement, and the specific activity of **Xanthiazone** has not been determined. Experimental validation is required to identify its biological targets and mechanism of action.

Conclusion

The available information on **Xanthiazone** indicates that it should be handled with care due to its classification as harmful if swallowed and very toxic to aquatic life. The significant lack of quantitative toxicological data necessitates a conservative approach to safety, with strict adherence to the use of appropriate personal protective equipment and engineering controls. Further research is required to fully characterize the toxicological profile and biological activity of this compound.

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References

- 1. Virtual Screening Analysis and In-vitro Xanthine Oxidase Inhibitory Activity of Some Commercially Available Flavonoids - PMC [pmc.ncbi.nlm.nih.gov]
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